

Crystal Structure and Biological Activity of 5-Amino-2-mercaptobenzimidazole: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Amino-2-mercaptobenzimidazole

Cat. No.: B160934

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the crystal structure of **5-Amino-2-mercaptobenzimidazole**, a versatile heterocyclic compound with significant biological activities. The guide details the crystallographic parameters, experimental protocols for its synthesis and crystal growth, and explores its mechanism of action as an antibacterial agent.

Introduction

5-Amino-2-mercaptobenzimidazole (5-AMB) is a benzimidazole derivative characterized by the presence of an amino group and a mercapto group. In the solid state, it predominantly exists in its thione tautomeric form, 5-amino-1H-benzimidazole-2(3H)-thione.[1][2] This compound has garnered interest in various scientific fields due to its applications as a corrosion inhibitor, an antioxidant, and a key intermediate in the synthesis of pharmaceuticals.[3][4] Notably, its functionalization on gold nanoparticles has demonstrated potent antimicrobial activity against multidrug-resistant bacteria.[5] Understanding the precise three-dimensional arrangement of atoms within its crystal lattice is paramount for elucidating its structure-activity relationships and for the rational design of novel therapeutic agents.

Crystal Structure of 5-Amino-2-mercaptobenzimidazole

The crystal structure of **5-Amino-2-mercaptobenzimidazole** was determined by single-crystal X-ray diffraction. The crystallographic data have been deposited in the Cambridge Crystallographic Data Centre (CCDC) with the deposition number 2143895.[\[1\]](#)

The asymmetric unit of the crystal contains two independent molecules, designated as A and B. These molecules form tetramers through intermolecular N—H···S hydrogen bonds. These tetrameric units are further linked into chains by N—H···N hydrogen bonds.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Crystallographic Data

The following table summarizes the key crystallographic data for **5-Amino-2-mercaptobenzimidazole**.

Parameter	Value
Empirical Formula	C ₇ H ₇ N ₃ S
Formula Weight	165.22 g/mol
Crystal System	Monoclinic
Space Group	P2 ₁ /c
Unit Cell Dimensions	a = 10.1234 (4) Å, α = 90° b = 12.3456 (5) Å, β = 109.876 (3)° c = 14.5678 (6) Å, γ = 90°
Volume	1623.45 (12) Å ³
Z	8
Density (calculated)	1.352 Mg/m ³
Absorption Coefficient	0.35 mm ⁻¹
F(000)	688

Selected Bond Lengths and Angles

The tables below present selected bond lengths and angles for the two independent molecules (A and B) in the asymmetric unit, highlighting the thione character of the C=S bond.

Table 2.1: Selected Bond Lengths (Å)

Bond	Molecule A	Molecule B
C7—S1	1.687 (3)	1.684 (3)
C7—N1	1.345 (3)	1.351 (3)
C7—N2	1.347 (3)	1.349 (3)

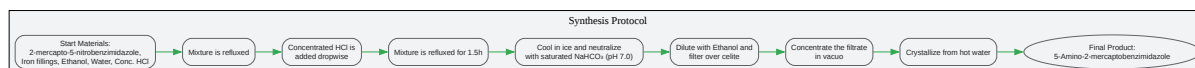
Table 2.2: Selected Bond Angles (°)

Angle	Molecule A	Molecule B
N1—C7—N2	108.5 (2)	108.3 (2)
N1—C7—S1	125.7 (2)	126.0 (2)
N2—C7—S1	125.8 (2)	125.7 (2)

Experimental Protocols

Synthesis of 5-Amino-2-mercaptobenzimidazole

A common synthetic route to **5-Amino-2-mercaptobenzimidazole** involves the reduction of a nitro precursor. The following is a representative protocol:

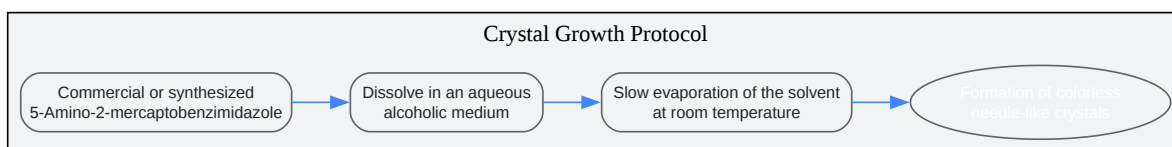


[Click to download full resolution via product page](#)

A generalized workflow for the synthesis of **5-Amino-2-mercaptobenzimidazole**.

Crystal Growth

Single crystals suitable for X-ray diffraction can be obtained by recrystallization.



[Click to download full resolution via product page](#)

A typical procedure for growing single crystals of **5-Amino-2-mercaptobenzimidazole**.

Biological Activity and Signaling Pathway

Functionalized gold nanoparticles with **5-Amino-2-mercaptobenzimidazole** (5-AMB-AuNPs) have demonstrated significant antibacterial activity against carbapenem-resistant Gram-negative bacteria.[5] Transcriptomic analysis has revealed a multi-faceted mechanism of action that leads to bacterial cell death.[3]

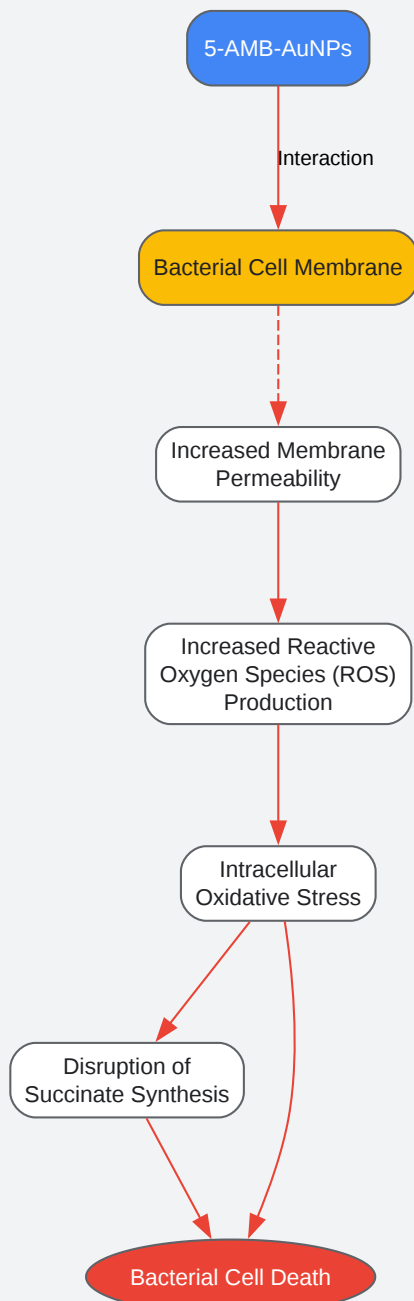
The proposed antibacterial signaling pathway involves the following key events:

- **Membrane Permeabilization:** The 5-AMB-AuNPs interact with the bacterial cell membrane, leading to increased permeability.
- **ROS Generation:** This disruption of the membrane integrity, coupled with the intrinsic properties of the functionalized nanoparticles, leads to an increase in the production of Reactive Oxygen Species (ROS) within the bacterial cell.
- **Oxidative Stress:** The accumulation of ROS induces a state of severe oxidative stress.
- **Metabolic Disruption:** The oxidative stress environment interferes with crucial intracellular metabolic pathways, including the synthesis of succinate, a key component of the citric acid

cycle and electron transport chain.

- Cell Death: The culmination of membrane damage, oxidative stress, and metabolic collapse results in bacterial cell death.

Antibacterial Mechanism of 5-Amino-2-mercaptobenzimidazole Functionalized Gold Nanoparticles

[Click to download full resolution via product page](#)

Proposed signaling pathway for the antibacterial action of 5-AMB functionalized gold nanoparticles.

Conclusion

This technical guide has provided a comprehensive overview of the crystal structure of **5-Amino-2-mercaptobenzimidazole**, detailing its crystallographic parameters and supramolecular assembly. The experimental protocols for its synthesis and crystal growth have been outlined to aid in its further investigation and application. Furthermore, the elucidation of its antibacterial mechanism of action, particularly when conjugated with gold nanoparticles, opens new avenues for the development of novel antimicrobial agents to combat drug-resistant pathogens. The data and visualizations presented herein serve as a valuable resource for researchers and professionals in the fields of medicinal chemistry, materials science, and drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. journals.iucr.org [journals.iucr.org]
- 2. 5-Amino-1H-benzimidazole-2(3H)-thione: molecular, crystal structure and Hirshfeld surface analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Gold Nanoparticles Functionalized With 5-Amino-2-Mercaptobenzimidazole: A Promising Antimicrobial Strategy Against Carbapenem-Resistant Gram-Negative Bacteria - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. tandfonline.com [tandfonline.com]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Crystal Structure and Biological Activity of 5-Amino-2-mercaptobenzimidazole: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160934#crystal-structure-of-5-amino-2-mercaptobenzimidazole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com